

Unraveling a Historical Misnomer: The Distinction Between Smithsonite and "Calamine"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Smithsonite*

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A guide for researchers navigating historical texts, this document clarifies the long-standing confusion between the mineral **smithsonite** and the antiquated term "calamine." For centuries, "calamine" was used as a catch-all term for zinc ores, obscuring the distinct identities of what we now know as **smithsonite** (a zinc carbonate) and hemimorphite (a zinc silicate). This guide provides a detailed comparison of their properties, outlines the experimental methods for their differentiation, and traces the historical path to their precise classification.

Historically, the term "calamine" was applied to any mineral that yielded zinc upon heating, a practice dating back to antiquity for the production of brass.^{[1][2]} It wasn't until the early 19th century that the British chemist and mineralogist James Smithson, in 1802, first scientifically demonstrated that "calamine" was, in fact, composed of two distinct minerals.^{[3][4]} In his honor, the zinc carbonate was later named **smithsonite** in 1832 by François Sulpice Beudant.^{[3][5]} The other mineral, a zinc silicate, came to be known as hemimorphite. This distinction marked a significant advancement in mineralogy, moving from classification based on use to one based on chemical composition.

Quantitative Comparison of Smithsonite and Hemimorphite

The physical and chemical properties of **smithsonite** and hemimorphite, once conflated under the "calamine" umbrella, are clearly distinct. The following table summarizes their key

quantitative differences:

Property	Smithsonite	Hemimorphite
Chemical Formula	ZnCO_3 [3] [6]	$\text{Zn}_4\text{Si}_2\text{O}_7(\text{OH})_2 \cdot \text{H}_2\text{O}$ [7] [8]
Crystal System	Trigonal [3] [9]	Orthorhombic [8]
Mohs Hardness	4.5 [3] [9]	4.5 - 5 [1] [7]
Specific Gravity	4.4 - 4.5 [3] [9]	3.4 - 3.5 [8]
Refractive Index	$n_\omega = 1.842\text{--}1.850$, $n_\epsilon = 1.619\text{--}1.623$ [3] [9]	$n_\alpha = 1.614$, $n_\beta = 1.617$, $n_\gamma = 1.636$ [8]
Birefringence	$\delta = 0.223\text{--}0.227$ [3] [9]	$\delta = 0.022$
Cleavage	Perfect on {1011} [3] [9]	Perfect on {110}, poor on {101} [3]

Experimental Protocols for Differentiation

Distinguishing between **smithsonite** and hemimorphite is crucial for accurate mineralogical and historical research. While modern techniques offer definitive identification, several historical and field methods can also be employed.

Modern Analytical Techniques

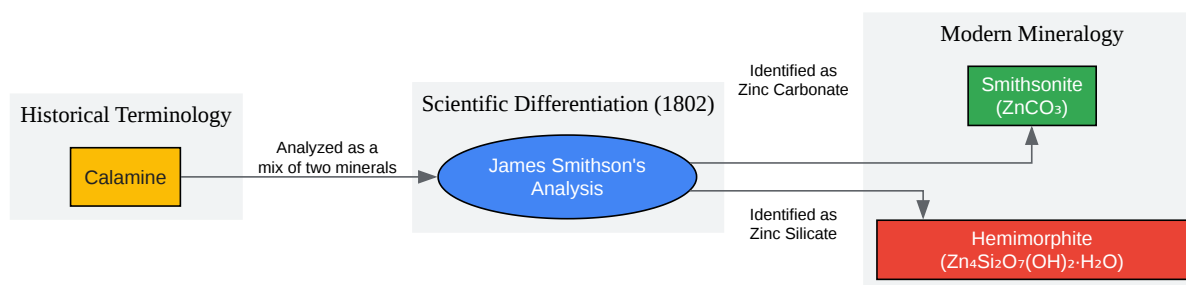
- **X-Ray Diffraction (XRD):** This is the most definitive method for identifying crystalline materials. The distinct crystal structures of **smithsonite** (trigonal) and hemimorphite (orthorhombic) produce unique diffraction patterns, allowing for unambiguous identification. [\[10\]](#)[\[11\]](#) The process involves bombarding a powdered sample with X-rays and analyzing the resulting diffraction pattern.
- **Chemical Analysis (e.g., Energy-Dispersive X-ray Spectroscopy - EDS/EDX):** This technique, often coupled with a scanning electron microscope (SEM), provides a quantitative elemental analysis of the sample. It can precisely determine the presence and relative abundance of zinc, carbon, silicon, and oxygen, thereby confirming whether the mineral is a carbonate or a silicate.

Historical and Field Methods

- **Acid Test:** A simple and effective field test involves applying a drop of dilute hydrochloric acid to the mineral. **Smithsonite**, being a carbonate, will effervesce, releasing carbon dioxide bubbles ($\text{ZnCO}_3 + 2\text{HCl} \rightarrow \text{ZnCl}_2 + \text{H}_2\text{O} + \text{CO}_2$).^[6]^[12]^[13] Hemimorphite, a silicate, will not react with cold, dilute hydrochloric acid.^[6]
- **Blowpipe Analysis:** Historically, the blowpipe was a key tool for mineralogists. While both minerals would yield a zinc oxide sublimate (which is yellow when hot and white when cold) when heated on charcoal, further tests with cobalt nitrate solution could help in differentiation. When the sublimate is moistened with cobalt nitrate and reheated, **smithsonite** gives a green color, indicative of zinc. While hemimorphite also contains zinc, its silicate nature would influence the blowpipe reactions, and it would not effervesce with fluxes as a carbonate would.
- **Optical Mineralogy:** Using a petrographic microscope, thin sections of the minerals can be examined. The difference in their crystal systems results in distinct optical properties. **Smithsonite** is uniaxial, while hemimorphite is biaxial.^[3]^[8] Their refractive indices and birefringence also differ significantly, as detailed in the table above, allowing for their differentiation by a trained mineralogist.

Historical Naming and Classification Workflow

The following diagram illustrates the historical progression from the general term "calamine" to the specific mineral classifications of **smithsonite** and hemimorphite.



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Figure 1: Historical evolution of "Calamine" nomenclature.

In conclusion, while the term "calamine" persists in some historical and even industrial contexts, it is scientifically obsolete in mineralogy.[2] For researchers and scientists, understanding the historical context of this term and the distinct properties of **smithsonite** and hemimorphite is paramount for the accurate interpretation of historical texts and the precise identification of these zinc-bearing minerals.

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- To cite this document: BenchChem. [Unraveling a Historical Misnomer: The Distinction Between Smithsonite and "Calamine"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087515#verifying-the-distinction-between-smithsonite-and-calamine-in-historical-texts]

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